

Psiguadial D: A Technical Guide to its Spectroscopic Data and Characterization

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Compound of Interest

Compound Name: *Psiguadial D*

Cat. No.: *B15138523*

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Introduction

Psiguadial D is a sesquiterpene-based meroterpenoid isolated from the leaves of the guava plant, *Psidium guajava*.^[1] This complex natural product has garnered interest within the scientific community due to its significant cytotoxic activities against human cancer cell lines. This document provides a comprehensive overview of the spectroscopic data and characterization of **Psiguadial D**, intended to serve as a technical guide for researchers in natural product chemistry, medicinal chemistry, and drug development.

Physicochemical and Spectroscopic Characterization

The structure of **Psiguadial D** was elucidated through extensive spectroscopic analysis.^[1] It was isolated as a colorless oil. The molecular formula was determined to be $C_{30}H_{34}O_5$ by high-resolution electrospray ionization mass spectrometry (HRESIMS).

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **Psiguadial D**.

Table 1: 1H NMR Spectroscopic Data (500 MHz, $CDCl_3$)

Position	δ H (ppm)	Multiplicity	J (Hz)
1'	4.22	t	6.9
2'	7.13	d	7.6
3'	7.27	t	7.5
4'	7.20	t	7.2
5'	7.27	t	7.5
6'	7.13	d	7.6
1	5.31	m	
9	1.25	m	
14	1.68	s	
15	0.95	s	
2-CHO	10.10	s	
6-CHO	10.16	s	
3-OH	13.22	s	
5-OH	13.57	s	

Table 2: ^{13}C NMR Spectroscopic Data (125 MHz, CDCl_3)

Position	δC (ppm)	Position	δC (ppm)
1'	34.7	8	40.5
2'	126.9 (x2)	9	26.4
3'	128.4 (x2)	10	130.7
4'	126.2	11	25.8
5'	128.4 (x2)	12	17.6
6'	126.9 (x2)	13	15.9
1	127.5	14	23.5
2	48.2	15	28.7
3	21.7	1-C	104.4
4	78.2	2-C	168.8
5	50.1	3-C	102.7
6	39.8	4-C	169.7
7	33.4	5-C	103.9
6-C	164.3		
2-CHO	192.2		
6-CHO	191.6		

Table 3: Mass Spectrometry and Optical Rotation Data

Technique	Result
HRESIMS	m/z 474.2406 [M] ⁺ (calcd. for C ₃₀ H ₃₄ O ₅ , 474.2406)
[α] _D ²⁵	+25.0 (c 0.1, CHCl ₃)

Table 4: UV and IR Spectroscopic Data

Technique	Wavelength/Wavenumber
UV (MeOH) λ_{\max} (log ϵ)	205 nm (4.62), 285 nm (4.08)
IR (KBr) ν_{\max}	3441, 2925, 1633, 1442 cm^{-1}

Experimental Protocols

Isolation and Purification of Psiguadial D

The following protocol outlines the isolation and purification of **Psiguadial D** from the leaves of *Psidium guajava*.

Caption: Isolation workflow for **Psiguadial D**.

- **Extraction:** Air-dried and powdered leaves of *P. guajava* (10 kg) were refluxed with 95% ethanol three times. The solvent was evaporated under reduced pressure to yield a crude extract.
- **Partitioning:** The crude extract was suspended in water and partitioned successively with petroleum ether and ethyl acetate.
- **Column Chromatography:** The petroleum ether fraction was subjected to column chromatography over silica gel, eluting with a petroleum ether-ethyl acetate gradient to yield several fractions.
- **Further Purification:** These fractions were further purified by repeated column chromatography on silica gel and Sephadex LH-20, followed by semipreparative high-performance liquid chromatography (HPLC) to afford pure **Psiguadial D**.

Biological Activity

Psiguadial D, along with its analogue Psiguadial C, has demonstrated significant cytotoxic activity against human hepatoma (HepG2) and multidrug-resistant hepatoma (HepG2/ADM) cells.^[1] This suggests potential for further investigation as an anticancer agent.

Signaling Pathways

Currently, there is no specific information available in the scientific literature detailing the signaling pathways through which **Psiguadial D** exerts its cytotoxic effects. Further research is required to elucidate its mechanism of action. One study on a crude aqueous extract of *Psidium guajava* leaves (which would contain a mixture of compounds including various psiguadials) showed induction of apoptosis in LNCaP prostate cancer cells through the modulation of Bcl-2/Bax ratio, and inactivation of Akt, as well as activation of p38 and Erk1/2 pathways.[2] However, these findings cannot be directly attributed to **Psiguadial D** alone.

Caption: Cytotoxic effect of **Psiguadial D**.

Conclusion

This technical guide provides a consolidated resource on the spectroscopic and characterization data of **Psiguadial D**. The detailed data presented herein is intended to facilitate further research into the synthesis, biological activity, and therapeutic potential of this promising natural product. The elucidation of its specific molecular targets and signaling pathways remains a key area for future investigation.

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